

Personal protective equipment for handling Barbadin

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Compound of Interest

Compound Name: *Barbadin*

Cat. No.: *B1667742*

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Essential Safety and Handling Guide for Barbadin

This guide provides immediate safety, operational, and disposal protocols for the handling of **Barbadin**, a selective β -arrestin/ β 2-adaptin interaction inhibitor.[1][2] It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Disclaimer: A specific Safety Data Sheet (SDS) for **Barbadin** could not be located. The following guidance is based on best practices for handling similar research-grade chemical powders and their solutions in Dimethyl Sulfoxide (DMSO), the recommended solvent.[1][3][4] Users should always consult their institution's safety office and perform a risk assessment before handling any new chemical.

Chemical and Physical Properties

Barbadin is a research chemical used to study G protein-coupled receptor (GPCR) internalization.[1][2] It is a white to beige powder.[3]

Property	Value	Source
Chemical Name	3-Amino-5-(4-benzylphenyl)thieno[2,3-d]pyrimidin-4(3H)-one	Axon Medchem
CAS Number	356568-70-2	[1][2][3]
Molecular Formula	C ₁₉ H ₁₅ N ₃ OS	[1][4]
Molecular Weight	333.41 g/mol	[1][3][4]
Solubility	Soluble in DMSO	[1][3][4]
Storage	Store at -20°C for long-term storage.[5]	Biorbyt

Personal Protective Equipment (PPE) and Engineering Controls

Due to its nature as a fine powder and its use in DMSO, which can enhance skin absorption of other chemicals, a stringent PPE and engineering control regimen is mandatory.

Handling Solid Barbadin

Control	Specification
Engineering Controls	Handle in a certified chemical fume hood to avoid inhalation of dust.
Eye Protection	ANSI-approved safety glasses with side shields or chemical splash goggles.
Hand Protection	Powder-free nitrile gloves. Change gloves immediately if contaminated.
Body Protection	A fully buttoned lab coat.
Respiratory Protection	A NIOSH-approved respirator may be required for large quantities or if a fume hood is not available. Consult your institution's safety officer.

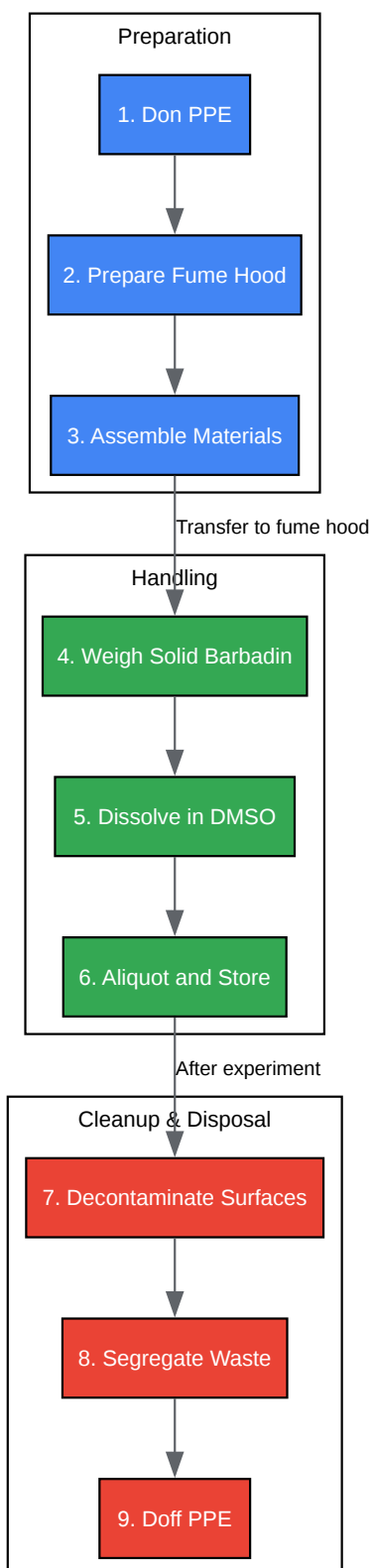
Handling Barbadin in DMSO Solution

DMSO is known to readily penetrate the skin and can carry dissolved substances with it. Therefore, enhanced precautions are necessary.

Control	Specification
Engineering Controls	Always handle solutions in a chemical fume hood.
Eye Protection	Chemical splash goggles are required.
Hand Protection	Use double gloves (e.g., nitrile) or chemical-resistant gloves such as butyl rubber or neoprene. Nitrile gloves may degrade with prolonged DMSO contact.
Body Protection	A fully buttoned lab coat. Consider a chemically resistant apron if handling larger volumes.

Operational Plans: Step-by-Step Handling Workflow

The following workflow outlines the safe handling of **Barbadin** from receipt to disposal.



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Caption: Workflow for the safe handling of **Barbadin**.

Disposal Plan

Proper disposal of **Barbadin** and associated waste is critical to prevent environmental contamination and ensure laboratory safety.

Waste Type	Disposal Procedure
Solid Barbadin Waste	Collect in a clearly labeled, sealed container for hazardous chemical waste. Do not mix with other waste streams.
Barbadin-DMSO Solutions	Collect in a designated, sealed, and labeled hazardous waste container for organic solvents. Do not dispose of down the drain.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated solid hazardous waste container. Sharps should be placed in a puncture-proof sharps container.
Contaminated PPE (e.g., gloves)	Place in a sealed bag and dispose of as solid hazardous waste.

All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Protocol: Preparation of a 10 mM Barbadin Stock Solution in DMSO

This protocol details the steps for safely preparing a stock solution of **Barbadin**.

Materials:

- **Barbadin** powder
- Anhydrous DMSO
- Microcentrifuge tubes
- Calibrated pipettes and sterile, filtered tips

- Vortex mixer
- Analytical balance

Procedure:

- Preparation:
 - Don all required PPE for handling both solid **Barbadin** and DMSO solutions.
 - Ensure the chemical fume hood is operational and the work surface is clean.
 - Label microcentrifuge tubes for the stock solution.
- Weighing **Barbadin**:
 - Inside the chemical fume hood, carefully weigh the desired amount of **Barbadin** powder using an analytical balance. For a 1 mL 10 mM stock solution, you will need 3.33 mg of **Barbadin** (MW = 333.41 g/mol).
 - Use a weigh boat or directly weigh into a pre-tared microcentrifuge tube.
 - Close the primary container of **Barbadin** powder immediately after use.
- Dissolving **Barbadin**:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **Barbadin**.
 - Cap the tube securely.
 - Vortex the solution until the **Barbadin** is completely dissolved. Gentle warming may be required to aid dissolution.
- Storage:
 - Store the stock solution at -20°C in clearly labeled, sealed containers.
 - It is recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles.

- Cleanup:
 - Wipe down the work surface in the fume hood with a suitable decontaminating agent.
 - Dispose of all contaminated materials, including weigh boats, pipette tips, and gloves, as hazardous waste according to the disposal plan.
 - Wash hands thoroughly after doffing PPE.

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